Structural Elucidation and Spectroscopic Characterization of trans-Decahydroquinoxaline[1]

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Compound of Interest

Compound Name:	*trans-Decahydro-quinoxaline*
CAS No.:	*51773-44-5*
Cat. No.:	*B1416366*

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Executive Summary & Structural Context[2]

trans-Decahydroquinoxaline (DHQ) represents a privileged scaffold in drug discovery, serving as a rigid bicyclic diamine core in various GPCR ligands and enzyme inhibitors. Unlike its cis-isomer, which exists in a dynamic equilibrium of rapidly interconverting conformers, trans-DHQ is conformationally locked in a rigid chair-chair fusion.

This guide details the spectroscopic signatures required to unequivocally distinguish the trans-isomer from the cis-isomer. The core directive of this protocol is Self-Validation: every spectral peak assigned must correlate with the rigid stereoelectronic requirements of the trans-fused system.

The Stereochemical "Lock"

The trans-isomer possesses

symmetry (in the unsubstituted parent) or

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symmetry (in derivatives), forcing the bridgehead hydrogens (H-4a, H-8a) into a diaxial orientation. This geometric constraint is the primary driver for all spectroscopic observations detailed below.

Spectroscopic Data & Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR analysis of trans-DHQ is defined by symmetry and Karplus relationships. The molecule's center of inversion renders the two rings chemically equivalent in the achiral parent compound.

Protocol:

H NMR Characterization

- Solvent:

  (Standard) or

  (for resolution of overlapping multiplets).

- Concentration: 10–15 mg in 0.6 mL.

- Key Diagnostic: The bridgehead protons (H-4a/H-8a).

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Proton Environment	Chemical Shift (, ppm)	Multiplicity	Coupling (, Hz)	Structural Causality
H-4a, H-8a	2.20 – 2.60	ddd or broad t	Hz	Definitive Proof: The large coupling constant arises from the dihedral angle between the axial bridgehead proton and the adjacent axial protons on C-5/C-8.
H-2, H-3 (Axial)	2.80 – 3.00	td	,	Distinct from equatorial protons due to shielding anisotropy.
H-2, H-3 (Equatorial)	2.90 – 3.10	dd or dt	,	Downfield shift typical of equatorial protons in rigid chairs.
NH	1.5 – 2.0	Broad s	N/A	Variable; depends on concentration and H-bonding.

Protocol:

C NMR Characterization

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- Symmetry Check: The trans-isomer will show half the number of signals expected for the formula if the molecule has

  symmetry (e.g., unsubstituted).

- Shift Logic: Bridgehead carbons in trans-fused systems are generally deshielded (downfield) relative to cis-isomers because they lack the

  -gauche steric compression found in the cis-fused concave face.

Carbon Environment	Chemical Shift (, ppm)	Causality
C-4a, C-8a (Bridgehead)	55.0 – 60.0	High field relative to acyclics, but downfield of cis-DHQ (ppm).
C-2, C-3	45.0 – 48.0	to Nitrogen; sensitive to N-substitution.
C-5, C-8	30.0 – 33.0	to Nitrogen.
C-6, C-7	24.0 – 26.0	Most shielded methylene carbons (distal).

Infrared (IR) Spectroscopy: The Bohlmann Band Test

This is a rapid, non-destructive "Self-Validating" check for trans-fusion.

- Mechanism: In the trans-chair-chair conformation, the Nitrogen lone pair is anti-periplanar to the adjacent axial C-H bonds (

  -C-H). This orbital overlap weakens the C-H bond, lowering its force constant.

- Observation: This results in specific C-H stretching bands appearing at lower frequencies than normal aliphatic C-H stretches.[1]

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Region	Frequency ( )	Assignment	Diagnostic Value
Bohlmann Bands	2700 – 2800	C-H stretch (anti-lp)	High. Presence strongly indicates trans-fusion. Cis-isomers (or N-inverted conformers) lacking this anti-alignment do not show these bands strongly.
N-H Stretch	3200 – 3400	N-H	Standard secondary amine.
Fingerprint	800 – 1400	Skeletal Vib.	Complex; use for identity confirmation vs reference.

Mass Spectrometry (MS)

- Ionization: EI (70 eV) or ESI (+).
- Molecular Ion:

  140

  (for

).
- Fragmentation Logic:
  - -Cleavage: The dominant pathway. Cleavage of the C-C bond adjacent to the Nitrogen.
  - Retro-Diels-Alder (RDA): While less common in saturated systems, RDA-like cracking can occur, but

    -cleavage dominates.

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Key Fragments (EI):

- 140 (Molecular Ion, usually stable for trans).
- 110/111 (Loss of

  or

  fragments).
- 82/83 (Ring opening and loss of side chains).

Experimental Workflows & Decision Trees

Logic Tree for Stereochemical Assignment

This workflow describes the decision process for confirming the trans-isomer from a crude reduction mixture.

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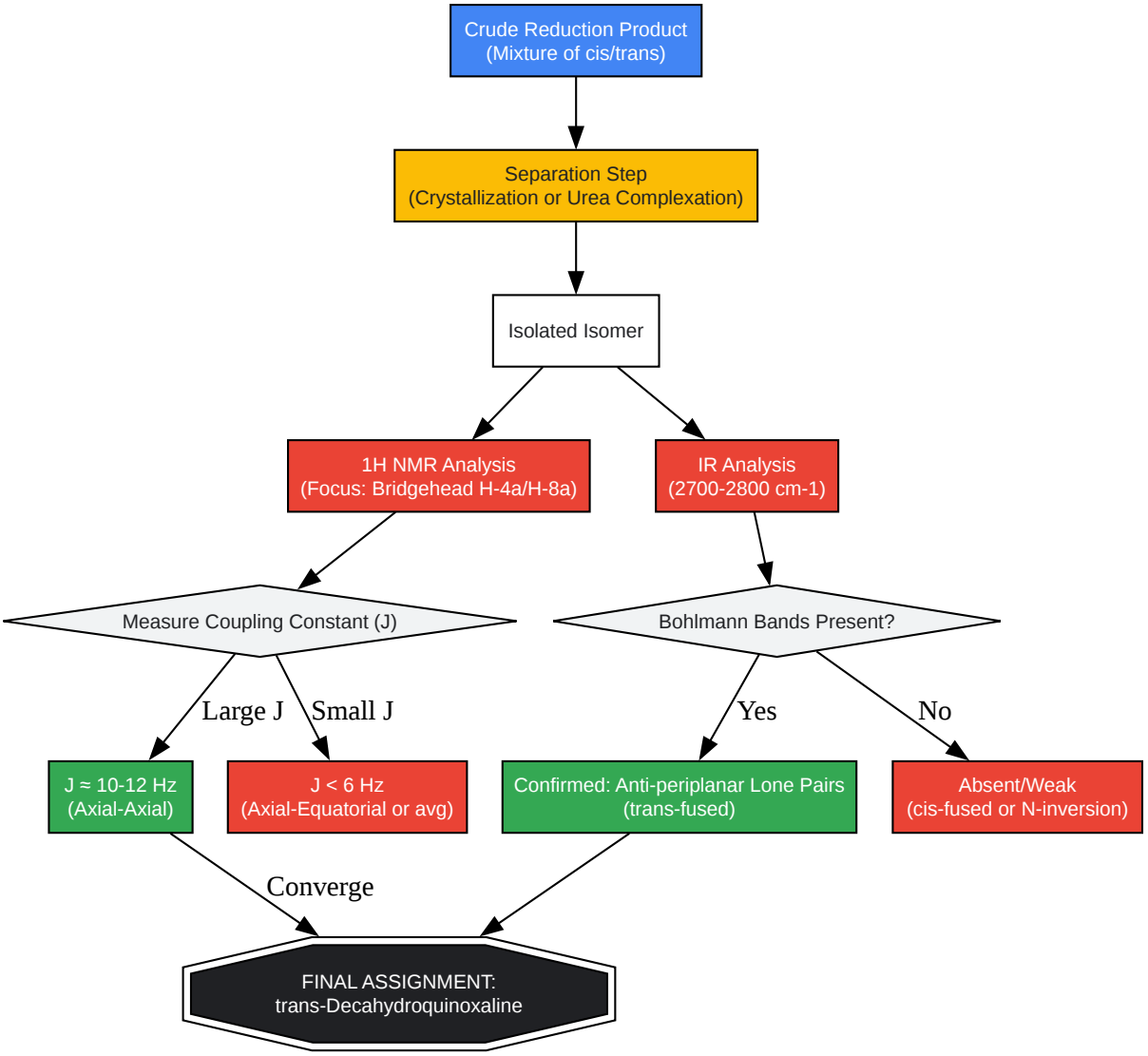

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Caption: Stereochemical assignment workflow utilizing NMR coupling constants and IR Bohlmann bands as self-validating checkpoints.

Experimental Protocol: Sample Preparation for NMR

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To ensure the resolution required to see the

coupling, paramagnetic impurities and concentration effects must be minimized.

- Solvent Selection: Use

  neutralized with basic alumina if the amine is sensitive, though DHQ is generally stable.

- Sample Mass: Weigh 10.0 mg (

  0.5 mg) of the isolated solid.

- Dissolution: Dissolve in 0.6 mL

  .

- Filtration: Filter through a cotton plug in a Pasteur pipette directly into the NMR tube to remove suspended solids that cause line broadening.

- Acquisition:

  - Set relaxation delay (

) to

    seconds to allow full relaxation of bridgehead protons.

  - Acquire at least 64 scans to ensure high S/N ratio for the small satellite peaks if

    satellites are of interest.

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